

# Furalaxyl stability in nutrient solutions

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Furalaxyl

CAS No.: 57646-30-7

Cat. No.: S528552

[Get Quote](#)

## Furalaxyl Stability and Degradation Data

The following table summarizes key stability parameters for **Furalaxyl** from scientific literature and databases [1] [2]:

Parameter	Condition	Value	Significance / Notes
Aqueous Hydrolysis DT <sub>50</sub>	pH 7, 20°C	200 days	Highly stable at neutral pH [2].
Aqueous Hydrolysis DT <sub>50</sub>	pH 10, 20°C	22 days	Degrades faster in alkaline conditions [1].
Aqueous Hydrolysis DT <sub>50</sub>	pH 1, 20°C	>200 days	Stable in strong acids [1].
Aqueous Photolysis DT <sub>50</sub>	UV light (254 nm)	86 minutes	Rapid degradation under intense UV light [1].
Aqueous Photolysis DT <sub>50</sub>	Simulated sunlight	391 days	Slow degradation under ambient light [1].
Soil Degradation DT <sub>50</sub>	Aerobic	48 days (typical)	Moderately persistent in soil [2].

## Experimental Considerations and Troubleshooting

Based on the stability data, here are key factors and potential solutions for your experiments.

### Key Stability Factors

- **pH Level:** **Furalaxyl** is most stable in acidic to neutral conditions. Alkaline conditions (pH 10) significantly accelerate its breakdown [1] [2].
- **Light Exposure:** The compound degrades rapidly under direct UV light. Experiments should be shielded from light to prevent unwanted photodecomposition [1].
- **Enantiomerization:** **Furalaxyl** is a chiral compound. Evidence shows its enantiomers can interconvert in biological systems, which may affect bioactivity and residue analysis [3].

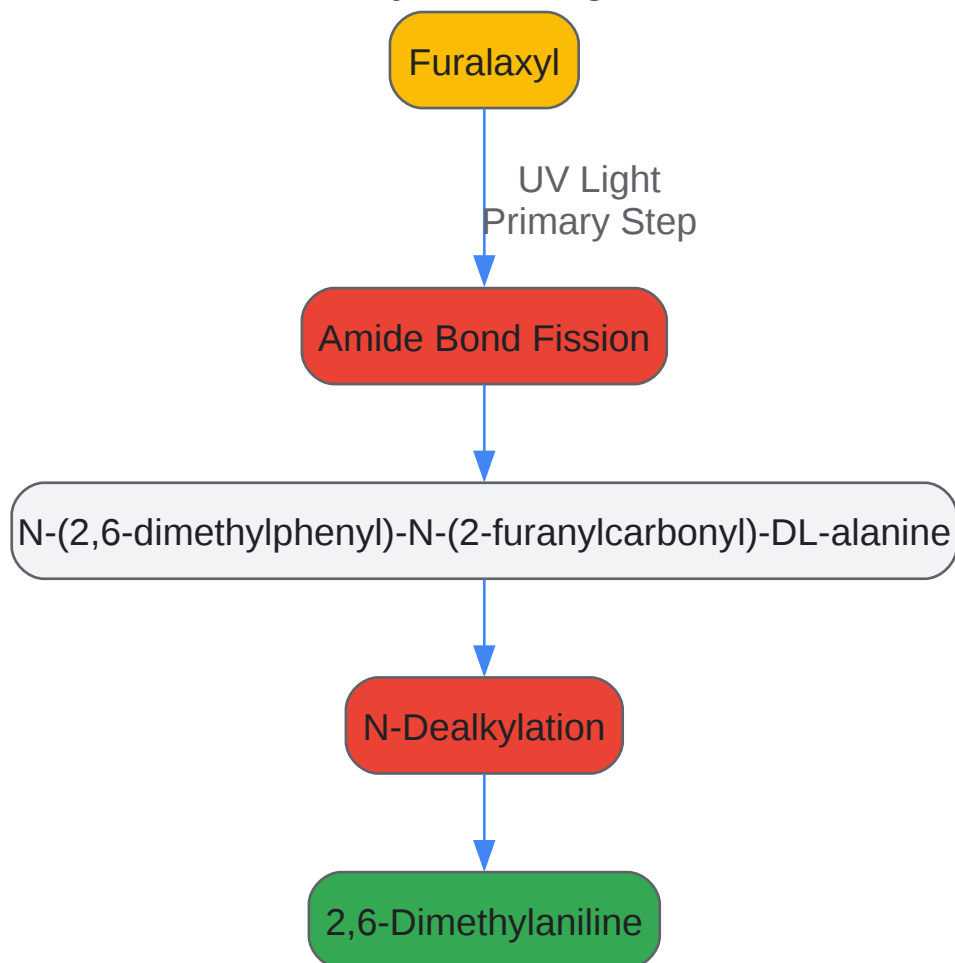
### Troubleshooting Guide

- **Problem: Unexpectedly rapid loss of Furalaxyl in solution.**
  - **Possible Cause & Solution:** Check the pH of your nutrient solution. If it is alkaline, consider using a buffer to maintain a neutral pH to enhance stability [1] [2].
- **Problem: Inconsistent experimental results or detection.**
  - **Possible Cause & Solution:** Ensure all sample handling and storage is done in amber glassware or in the dark to prevent photodegradation [1].
  - **Possible Cause & Solution:** If using advanced bioassays, be aware that the R- and S-enantiomers may exhibit different biological activities and can interconvert [3]. Using enantiopure material may be necessary.
- **Problem: Need to analyze Furalaxyl residues.**
  - **Protocol Insight:** A published method for determining enantiomers in complex matrices uses HPLC-MS/MS with a ChiralPAK IC column. Samples like larvae or bran were extracted with acetonitrile, cleaned up using an alumina-N-SPE cartridge, and then analyzed [3].

## Furalaxyl Degradation Pathway

The diagram below illustrates the primary degradation pathway of **Furalaxyl** in water under UV light, based on identified metabolites [1].

## Short Title: Furalaxyl UV Degradation Pathway



[Click to download full resolution via product page](#)

## Key Takeaways for Experimental Design

- **Control pH and Light:** For stable **Furalaxyl** solutions, maintain a neutral pH and protect from light [1] [2].
- **Consider Chirality:** For precise bioactivity or residue studies, account for potential enantiomerization and use enantiomer-specific methods [3].

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. FURALAXYL Nine Chongqing Chemdad Co. , Ltd [chemdad.com]
2. Furalaxyl (Ref: IPE 134) - AERU - University of Hertfordshire [sitem.herts.ac.uk]
3. Enantiomerization and stereoselectivity in bioaccumulation ... [sciencedirect.com]

To cite this document: Smolecule. [Furalaxyl stability in nutrient solutions]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b528552#furalaxyl-stability-in-nutrient-solutions]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka, smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com